

Application Note: Synthesis of Ticagrelor Intermediate using N-benzylhydroxylamine

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Compound of Interest

Compound Name: *N*-benzylhydroxylamine

CAS No.: 622-30-0

Cat. No.: B1273276

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Audience: Researchers, scientists, and drug development professionals in the fields of medicinal chemistry, process chemistry, and pharmaceutical sciences.

Purpose: This document provides a detailed protocol for the synthesis of a key intermediate for Ticagrelor, utilizing **N-benzylhydroxylamine** as a starting material. It includes a reaction scheme, a step-by-step experimental procedure, and quantitative data to guide researchers in the efficient synthesis of this crucial precursor.

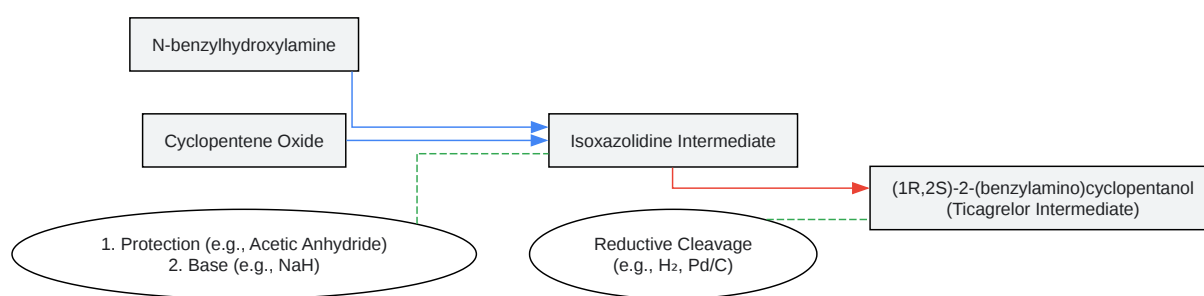
Introduction

Ticagrelor is a direct-acting P2Y₁₂ receptor antagonist used for the prevention of thrombotic events in patients with acute coronary syndrome. The synthesis of this complex molecule involves several key steps, one of which is the formation of a substituted cyclopentane intermediate. **N-benzylhydroxylamine** serves as a critical precursor for the stereoselective synthesis of this core structure. This application note outlines a protocol for the synthesis of

(1R,2S)-2-(benzylamino)cyclopentanol, a pivotal intermediate in the Ticagrelor synthesis pathway, starting from **N-benzylhydroxylamine** and cyclopentene oxide.

Synthesis Pathway

The synthesis begins with the reaction of **N-benzylhydroxylamine** with a suitable protecting agent, followed by a nucleophilic attack on cyclopentene oxide. The subsequent steps involve the formation of an isoxazolidine intermediate, which is then reductively cleaved to yield the desired amino alcohol.



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Figure 1. Synthesis pathway from **N-benzylhydroxylamine** to a key Ticagrelor intermediate.

Experimental Protocol

This protocol details the synthesis of the isoxazolidine intermediate and its subsequent conversion to (1R,2S)-2-(benzylamino)cyclopentanol.

3.1. Materials and Reagents

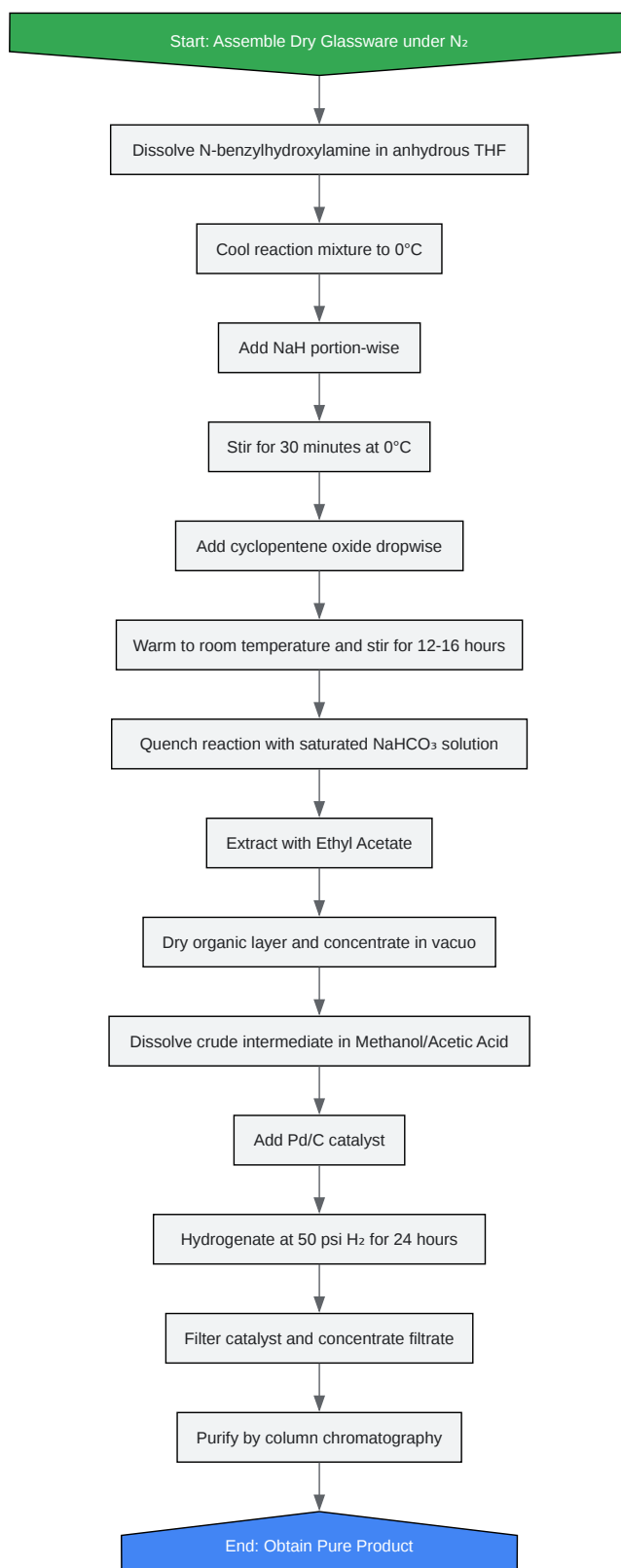
- **N-benzylhydroxylamine**
- Cyclopentene oxide
- Sodium hydride (60% dispersion in mineral oil)

- Anhydrous Tetrahydrofuran (THF)
- Palladium on carbon (10 wt%)
- Methanol
- Ethyl acetate
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Glacial acetic acid

3.2. Equipment

- Three-neck round-bottom flask
- Magnetic stirrer and heating mantle
- Dropping funnel
- Nitrogen inlet
- Thermometer
- Hydrogenation apparatus (e.g., Parr hydrogenator)
- Standard laboratory glassware for workup and purification
- Rotary evaporator

3.3. Synthesis Workflow



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Figure 2. Step-by-step experimental workflow for the synthesis.

3.4. Procedure

- Formation of the Isoxazolidine Intermediate:
 - To a dry three-neck flask under a nitrogen atmosphere, add **N-benzylhydroxylamine** (1.0 eq).
 - Dissolve it in anhydrous THF (10 mL per gram of hydroxylamine).
 - Cool the solution to 0°C using an ice bath.
 - Carefully add sodium hydride (1.1 eq, 60% dispersion in oil) in small portions.
 - Stir the resulting suspension at 0°C for 30 minutes.
 - Add cyclopentene oxide (1.05 eq) dropwise via a dropping funnel, maintaining the temperature below 5°C.
 - After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature.
 - Stir the mixture for 12-16 hours. Monitor the reaction progress by TLC.
 - Upon completion, carefully quench the reaction by slowly adding saturated aqueous sodium bicarbonate solution.
 - Extract the aqueous layer with ethyl acetate (3 x 20 mL).
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude isoxazolidine intermediate.
- Reductive Cleavage to (1R,2S)-2-(benzylamino)cyclopentanol:
 - Dissolve the crude isoxazolidine intermediate in a mixture of methanol and glacial acetic acid (10:1 v/v).
 - Transfer the solution to a hydrogenation vessel.

- Carefully add 10% Pd/C catalyst (5 mol%).
- Pressurize the vessel with hydrogen gas to 50 psi.
- Stir the reaction mixture at room temperature for 24 hours.
- After the reaction is complete, carefully vent the hydrogen and purge the vessel with nitrogen.
- Filter the reaction mixture through a pad of Celite to remove the catalyst, washing the pad with methanol.
- Concentrate the filtrate under reduced pressure.
- Purify the residue by flash column chromatography on silica gel to yield the final product.

Quantitative Data

The following table summarizes typical results obtained from the described protocol.

Parameter	Step 1: Isoxazolidine Formation	Step 2: Reductive Cleavage	Overall
Starting Material	N-benzylhydroxylamine	Crude Isoxazolidine	N/A
Product	Isoxazolidine Intermediate	(1R,2S)-2-(benzylamino)cyclopentanol	(1R,2S)-2-(benzylamino)cyclopentanol
Typical Yield	85 - 92%	78 - 85%	66 - 78%
Purity (by HPLC)	>95% (crude)	>98% (after purification)	>98%
Reaction Time	12 - 16 hours	24 hours	36 - 40 hours
Key Reagents	NaH, Cyclopentene oxide	H ₂ , 10% Pd/C	N/A

Conclusion

N-benzylhydroxylamine is an effective and readily available precursor for the synthesis of a key chiral amino alcohol intermediate required for the production of Ticagrelor. The described two-step protocol, involving the formation of an isoxazolidine followed by reductive cleavage, provides a reliable and high-yielding route to this intermediate. The methodologies and data presented in this application note can be effectively utilized by researchers in the development and optimization of Ticagrelor synthesis.

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